

Synonyms for 3-(Octylthio)propanenitrile such as 3-(octylsulfanyl)propanenitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Octylthio)propanenitrile

Cat. No.: B15077870

[Get Quote](#)

An In-depth Technical Guide to 3-(Octylthio)propanenitrile and its Synonyms

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **3-(Octylthio)propanenitrile**, also known by its synonym 3-(octylsulfanyl)propanenitrile. Due to the limited availability of published experimental data for this specific compound, this document focuses on its chemical identity, a plausible synthetic route based on established chemical principles, and standard characterization methodologies. The information presented herein is intended to serve as a foundational resource for researchers interested in the synthesis and evaluation of this and related long-chain alkylthionitriles.

Chemical Identity and Properties

3-(Octylthio)propanenitrile is an organic compound containing a nitrile functional group and an octyl thioether moiety.

Table 1: Chemical Identifiers for **3-(Octylthio)propanenitrile**

Identifier	Value
IUPAC Name	3-(octylsulfanyl)propanenitrile
Synonyms	3-(Octylthio)propanenitrile, 3-(Octylthio)propionitrile, 1-(2-Cyanoethylthio)octane
CAS Number	35652-59-6
Molecular Formula	C ₁₁ H ₂₁ NS
Molecular Weight	199.36 g/mol

Table 2: Computed Physicochemical Properties of **3-(Octylthio)propanenitrile**

Property	Value	Source
Molecular Weight	199.36 g/mol	PubChem
XLogP3-AA	4.2	PubChem
Hydrogen Bond Donor Count	0	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
Rotatable Bond Count	9	PubChem
Exact Mass	199.13947 g/mol	PubChem
Topological Polar Surface Area	23.8 Å ²	PubChem
Heavy Atom Count	13	PubChem

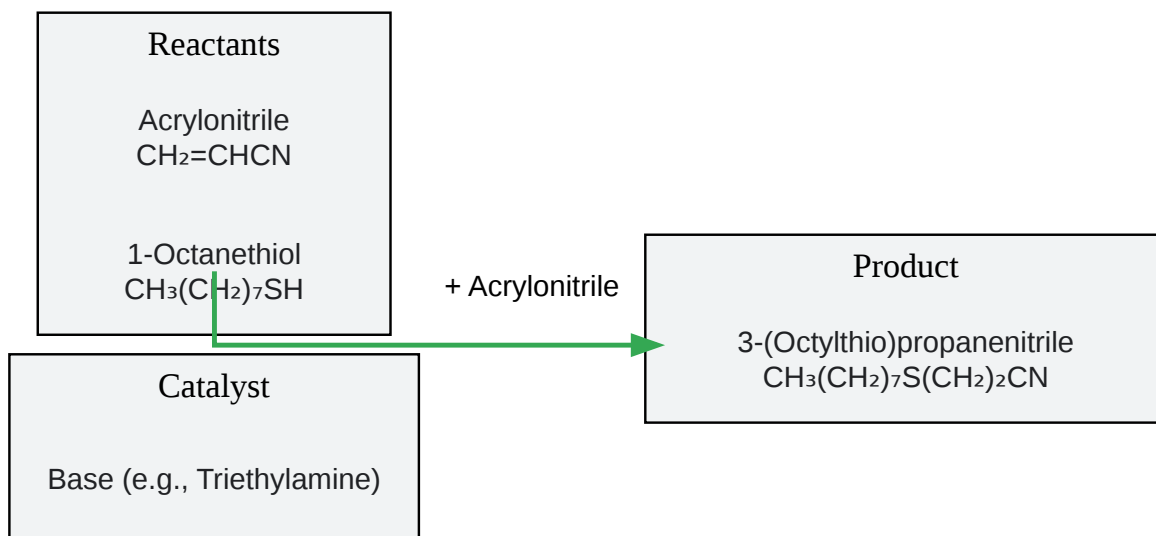
Note: The data in Table 2 are computationally generated and have not been experimentally verified in publicly available literature.

Synthesis of 3-(Octylthio)propanenitrile

The most probable and efficient synthetic route to **3-(Octylthio)propanenitrile** is the base-catalyzed Michael addition of 1-octanethiol to acrylonitrile. This reaction is a classic example of

a thiol-ene "click" reaction, known for its high efficiency and atom economy.

Proposed Reaction Scheme



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **3-(Octylthio)propanenitrile**.

Detailed Experimental Protocol

Materials:

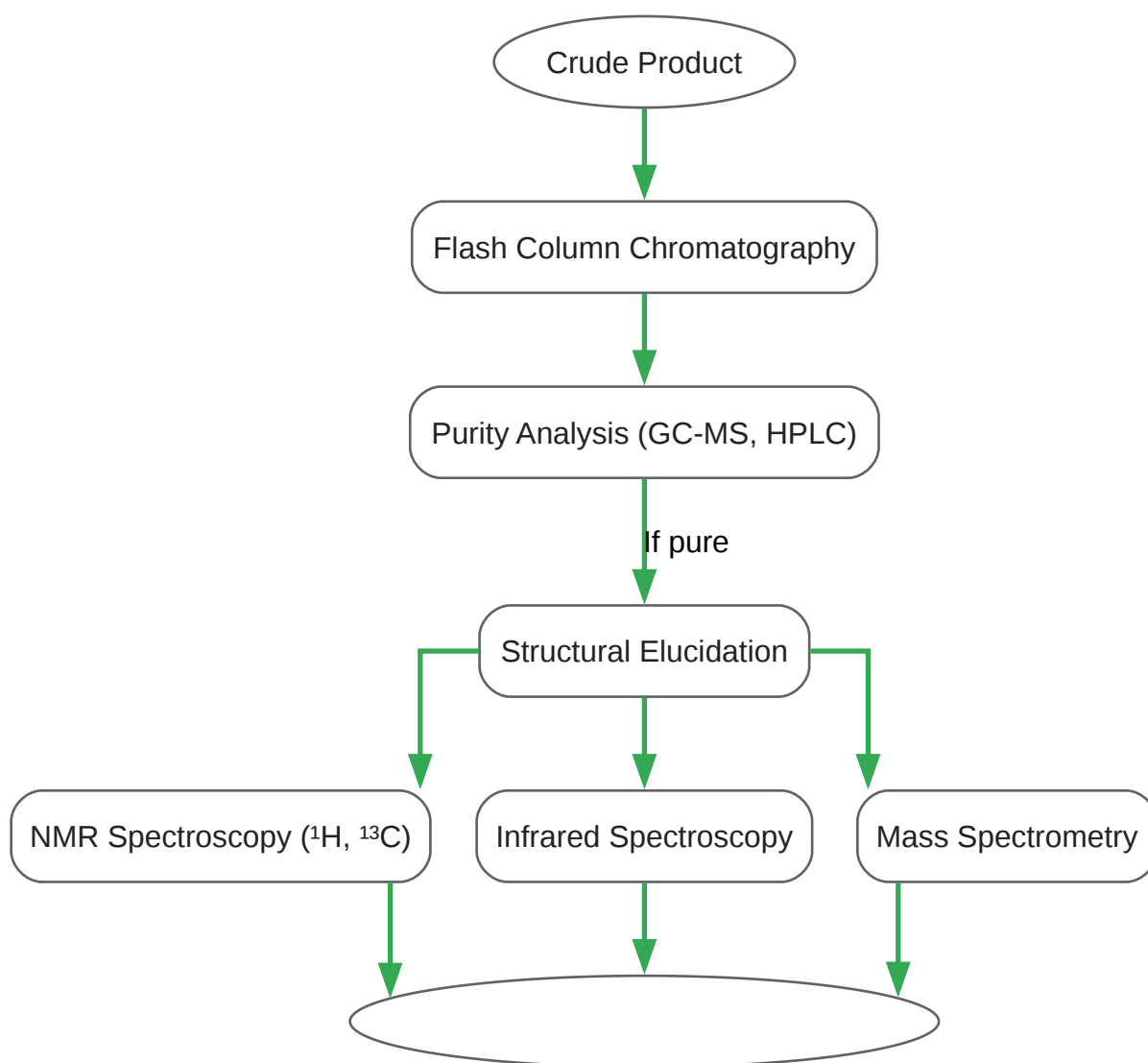
- 1-Octanethiol (reagent grade)
- Acrylonitrile (stabilized, reagent grade)
- Triethylamine (reagent grade) or other suitable base catalyst
- Anhydrous solvent (e.g., ethanol, tetrahydrofuran)
- Hydrochloric acid (1 M solution)
- Saturated sodium bicarbonate solution

- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexane and ethyl acetate (HPLC grade)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1-octanethiol (1 equivalent) in the chosen anhydrous solvent.
- **Addition of Catalyst:** Add a catalytic amount of triethylamine (e.g., 0.1 equivalents) to the solution.
- **Addition of Acrylonitrile:** Slowly add acrylonitrile (1.1 equivalents) to the stirred solution at room temperature. The reaction is exothermic, and cooling may be necessary to maintain the temperature.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Work-up:** Once the reaction is complete, dilute the mixture with a suitable organic solvent (e.g., ethyl acetate) and wash sequentially with 1 M HCl, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent.

Purification and Characterization Workflow



[Click to download full resolution via product page](#)

Caption: Purification and characterization workflow.

Potential Biological Activity and Applications

There is currently no publicly available information on the biological activity, mechanism of action, or involvement in any signaling pathways of **3-(Octylthio)propanenitrile**.

The nitrile functional group is present in a number of pharmaceutical compounds and can act as a bioisostere for other functional groups. The long alkyl chain suggests that the molecule will have significant lipophilicity.

Potential areas of investigation for this class of compounds could include:

- Antimicrobial activity: The lipophilic nature might facilitate interaction with microbial cell membranes.
- Enzyme inhibition: The nitrile group can interact with active sites of certain enzymes.
- Intermediate in organic synthesis: This compound could serve as a building block for more complex molecules in drug discovery programs.

Toxicity and Safety

No specific toxicity data for **3-(Octylthio)propanenitrile** is available. However, general precautions for handling nitriles should be followed. Alkyl nitriles can be toxic if ingested, inhaled, or absorbed through the skin. They may also be combustible and produce toxic fumes, including hydrogen cyanide, upon decomposition.

General Safety Precautions:

- Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (gloves, safety glasses, lab coat).
- Avoid inhalation, ingestion, and skin contact.
- Keep away from heat, sparks, and open flames.

Conclusion

3-(Octylthio)propanenitrile is a compound for which there is a notable lack of experimental data in the scientific literature. This guide has outlined its chemical identity based on available database information and proposed a robust synthetic pathway via a base-catalyzed Michael addition. The provided experimental protocol and characterization workflow offer a starting point for researchers wishing to synthesize and study this molecule. Further research is required to determine its physical and chemical properties, biological activity, and potential applications.

- To cite this document: BenchChem. [Synonyms for 3-(Octylthio)propanenitrile such as 3-(octylsulfanyl)propanenitrile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15077870#synonyms-for-3-octylthio-propanenitrile-such-as-3-octylsulfanyl-propanenitrile\]](https://www.benchchem.com/product/b15077870#synonyms-for-3-octylthio-propanenitrile-such-as-3-octylsulfanyl-propanenitrile)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com